A Comparative Guide to the Crystal Structure Analysis of Azido-N-Phenylacetamide Derivatives

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Compound of Interest

Compound Name:	*2-azido-N-propan-2-ylacetamide*
CAS No.:	*1192358-66-9*
Cat. No.:	*B1488120*

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This guide provides an in-depth comparative analysis of the crystal structures of azido-N-phenylacetamide derivatives, a class of compounds with significant interest in medicinal chemistry and materials science.[1][2] By examining the subtle interplay of molecular conformation and intermolecular forces, we can gain a deeper understanding of their structure-property relationships. This document is intended for researchers, scientists, and drug development professionals engaged in the study and application of these versatile molecules.

Introduction: The Significance of Azido-N-Phenylacetamides

Azido-N-phenylacetamide derivatives serve as crucial building blocks in the synthesis of various biologically active compounds and are valued intermediates in the creation of heterocyclic systems like triazoles and tetrazoles.[1][2][3] The amide bond is a cornerstone of many physiologically active molecules, including biopolymers such as proteins.[1] The introduction of the azido group ($–N_3$) further enhances their utility, offering a versatile handle for

"click" chemistry reactions and modulating the electronic and steric properties of the parent molecule.[3][4]

Understanding the three-dimensional arrangement of these molecules in the solid state through single-crystal X-ray diffraction is paramount. The crystal structure dictates key physicochemical properties such as solubility, stability, and bioavailability, which are critical determinants of a compound's efficacy and developability as a therapeutic agent or functional material. This guide will compare the crystal structures of several azido-N-phenylacetamide derivatives, highlighting the influence of aromatic substitution on their molecular conformation and crystal packing.

Comparative Analysis of Molecular Conformations

The conformation of azido-N-phenylacetamide derivatives is primarily defined by the relative orientations of the phenyl ring, the acetamide linker, and the azido group. These are often described by key torsion angles. A notable feature in many of these structures is the presence of multiple independent molecules in the asymmetric unit, which often exhibit conformational differences.[1][2][5][6]

For instance, in the crystal structure of 2-azido-N-(2,6-dimethylphenyl)acetamide, the asymmetric unit contains two independent molecules that differ in the rotational orientation of the 2-azidoacetamido group.[5][7][8][9] A similar observation is made for 2-azido-N-(4-fluorophenyl)acetamide, where the two independent molecules in the asymmetric unit show different orientations of the azido group.[1][6] The presence of these conformational polymorphs underscores the flexibility of the acetamide linker and the subtle energetic balance that governs their solid-state arrangement.

The planarity of the phenylacetamide moiety can be influenced by intramolecular interactions. For example, weak intramolecular C—H···O hydrogen bonds can contribute to a more planar conformation of this fragment.[10][11] Conversely, steric hindrance from bulky substituents on the phenyl ring can lead to a more twisted conformation. In 2-azido-N-(2-chlorophenyl)acetamide, the dihedral angle between the 2-chlorophenyl ring and the acetamide group is a significant 74.3(1)°, indicating a highly non-planar structure.[12]

Table 1: Comparison of Key Torsional Angles in Selected Azido-N-Phenylacetamide Derivatives

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Compound	Molecule in Asymmetric Unit	Torsion Angle (°C)	Reference
2-azido-N-(2,6-dimethylphenyl)acetamide	1	O1—C9—N1—C1: -6.3 (9)	[5]
		C9—C10—N2—N3: -86.3 (7)	[5]
	2	O2—C19—N5—C11: 6.8 (8)	[5]
		C19—C20—N6—N7: 86.6 (7)	[5]
2-azido-N-(4-fluorophenyl)acetamide	1	N3—N2—C8–C7: -106.1 (2)	[1]
	2	N/A	[1]
2-azido-N-(4-methylphenyl)acetamide	1	N—N—C—C: -173.9 (2)	[2]
	2	N—N—C—C: -102.7 (2)	[2]
	3	N—N—C—C: -173.6 (2)	[2]

Intermolecular Interactions and Crystal Packing

The crystal packing of azido-N-phenylacetamide derivatives is predominantly governed by a network of non-covalent interactions, including hydrogen bonds, π-stacking, and van der Waals forces. The nature and directionality of these interactions dictate the overall supramolecular architecture.

A recurring and dominant motif in the crystal packing of these compounds is the formation of chains through intermolecular N—H···O hydrogen bonds between the amide groups of

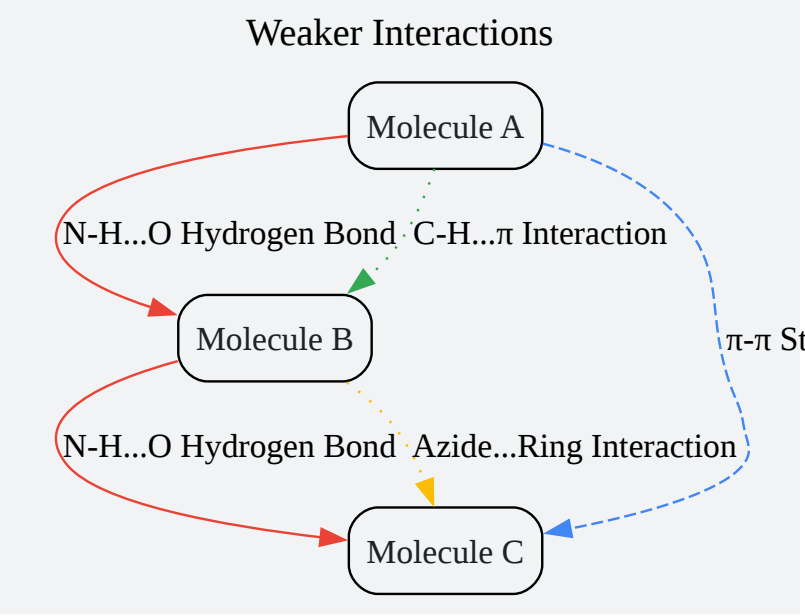
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adjacent molecules.[1][13] These chains can then be further interconnected by weaker interactions. For example, in 2-azido-N-(4-fluorophenyl)acetamide, these hydrogen-bonded chains are linked by C—F···π(ring), C=O···π(ring), and slipped π-stacking interactions.[1]

The azido group itself can participate in various intermolecular contacts. While it is a weak hydrogen bond acceptor, N···H and C···H contacts involving the azide are frequently observed in Hirshfeld surface analyses.[5][14] In some cases, π-interactions between the terminal nitrogen atoms of the azide group and an adjacent phenyl ring are also present.[3] The azide group's charge distribution, with negatively charged terminal nitrogens and a positively charged central nitrogen, allows for a range of electrostatic interactions.[14]

Hirshfeld surface analysis is a powerful tool for visualizing and quantifying these intermolecular contacts. For 2-azido-N-(2,6-dimethylphenyl)acetamide, this analysis reveals that H···H contacts make the largest contribution to the crystal packing, followed by N···H/H···N contacts.[5][7][8][9] This highlights the importance of van der Waals forces in the overall crystal stability.

Common Intermolecular Interactions in Azido-N-Phenylacetamide Crystals



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Caption: Dominant intermolecular interactions governing the crystal packing of azido-N-phenylacetamide derivatives.

Experimental Protocol: Single-Crystal X-ray Diffraction Analysis

The following provides a generalized, step-by-step methodology for the single-crystal X-ray diffraction analysis of a novel azido-N-phenylacetamide derivative, based on common practices reported in the literature.[2][3][5]

Step 1: Synthesis and Crystallization

- Synthesis: The target azido-N-phenylacetamide derivative is typically synthesized by reacting the corresponding 2-chloro-N-phenylacetamide with sodium azide in a suitable solvent system, such as an ethanol/water mixture, under reflux.[2][3][5] The reaction progress is monitored by thin-layer chromatography.
- Crystallization: High-quality single crystals suitable for X-ray diffraction are obtained by slow evaporation of a saturated solution of the purified compound in an appropriate solvent, such as ethanol.[3][5]

Step 2: X-ray Data Collection

- A suitable single crystal is mounted on a diffractometer equipped with a monochromatic X-ray source (e.g., Mo Kα or Cu Kα radiation).
- The crystal is cooled to a low temperature (typically 100-150 K) to minimize thermal vibrations.
- A series of diffraction images are collected over a range of crystal orientations.

Step 3: Structure Solution and Refinement

- The collected diffraction data is processed to obtain a set of structure factors.
- The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions.

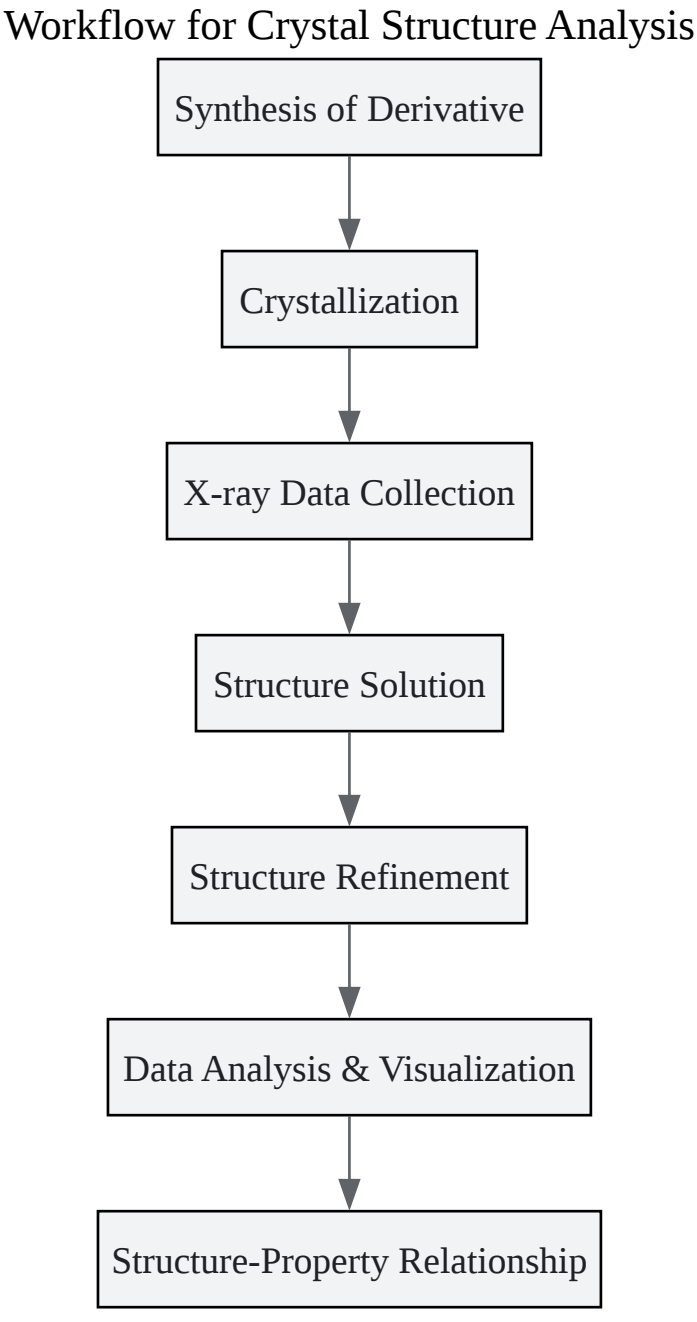
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- The structural model is refined against the experimental data using full-matrix least-squares methods. This process involves adjusting atomic coordinates, displacement parameters, and other relevant parameters to minimize the difference between the observed and calculated structure factors.
- Hydrogen atoms are typically placed in calculated positions and refined using a riding model.

Step 4: Data Analysis and Visualization

- The final refined crystal structure is analyzed to determine bond lengths, bond angles, and torsion angles.
- Intermolecular interactions are identified and characterized.
- Software such as Mercury or Olex2 is used to visualize the crystal structure and packing.
- Hirshfeld surface analysis can be performed to provide a quantitative analysis of the intermolecular contacts.

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Caption: A generalized workflow from synthesis to structure-activity relationship analysis.

Comparative Crystallographic Data

The following table summarizes key crystallographic data for a selection of azido-N-phenylacetamide derivatives, providing a basis for objective comparison of their crystal structures.

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Table 2: Comparative Crystallographic Data for Azido-N-Phenylacetamide Derivatives

Parameter	2-azido-N-phenylacetamide	2-azido-N-(4-fluorophenyl)acetamide	2-azido-N-(2,6-dimethylphenyl)acetamide
Formula	$C_8H_8N_4O$	$C_8H_7FN_4O$	$C_{10}H_{12}N_4O$
Crystal System	Orthorhombic	Monoclinic	Monoclinic
Space Group	$P2_12_12_1$	$P2_1/c$	$P2_1/c$
a (Å)	5.8085(13)	12.0363(4)	10.7933(4)
b (Å)	16.533(4)	10.9831(4)	15.3479(6)
c (Å)	18.171(4)	14.1561(5)	13.5936(5)
β (°) **	90	108.629(1)	107.578(1)
Volume (Å³) **	1745.0(7)	1772.11(11)	2146.43(14)
Z	8	8	8
R-factor (%)	3.99	4.54	4.88
Reference	[3]	[1]	[5]

Conclusion: Structure-Property Insights

The comparative analysis of the crystal structures of azido-N-phenylacetamide derivatives reveals a fascinating interplay of molecular conformation and intermolecular interactions. The presence of substituents on the phenyl ring significantly influences the dihedral angle between the aromatic ring and the acetamide plane, which in turn can affect the overall molecular shape and packing efficiency.

The consistent formation of N—H···O hydrogen-bonded chains highlights the robustness of this supramolecular synthon in directing the crystal packing of these compounds. The weaker, yet significant, contributions from C—H···π, π-stacking, and azide-involved interactions provide the necessary stabilization for the formation of three-dimensional crystalline architectures.

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The observation of multiple conformations within a single crystal structure for several derivatives underscores the conformational flexibility of these molecules. This has important implications for their biological activity, as different conformers may exhibit different binding affinities to a target receptor. Furthermore, understanding the factors that govern crystal packing is crucial for controlling the solid-state properties of these compounds, which is essential for their application in pharmaceuticals and materials science. Future work in this area could focus on co-crystallization studies to further modulate the physicochemical properties of these versatile compounds.

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